

Technical Guide: Nor Propranolol-d7 Hydrochloride

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Compound of Interest

Compound Name: Nor Propranolol-d7 Hydrochloride

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nor Propranolol-d7 Hydrochloride is the deuterated form of Nor Propranolol Hydrochloride, a metabolite of the widely used beta-blocker, Propranolol. Its primary application in a research setting is as an internal standard for the quantitative analysis of Propranolol and its metabolites in biological matrices by mass spectrometry. The stable isotope label ensures that its chemical and physical properties are nearly identical to the unlabeled analyte, while its increased mass allows for clear differentiation in mass spectrometric analyses. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its use, and a visualization of the relevant biological pathway.

Quantitative Data

The key physicochemical properties of **Nor Propranolol-d7 Hydrochloride** are summarized in the table below.



Property	Value
Molecular Formula	C13H9D7CINO2
Molecular Weight	260.77 g/mol
CAS Number	1246819-85-1
Appearance	Light Brown Solid
Storage Conditions	2-8°C Refrigerator

Experimental Protocol: Quantification of Propranolol and Metabolites in Human Plasma using LC-MS/MS

This protocol is a representative method for the simultaneous quantification of propranolol and its metabolite, norpropranolol, in human plasma using **Nor Propranolol-d7 Hydrochloride** as an internal standard. The methodology is adapted from established and validated procedures for similar analyses.

Materials and Reagents

- Nor Propranolol-d7 Hydrochloride (Internal Standard)
- Propranolol Hydrochloride (Analyte)
- Norpropranolol (Analyte)
- Acetonitrile (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Human Plasma (blank)

Sample Preparation



- Spiking: To 100 μL of human plasma, add the appropriate volume of a standard working solution of the analytes (propranolol and norpropranolol) and 20 μL of the internal standard working solution (**Nor Propranolol-d7 Hydrochloride**).
- Protein Precipitation: Add 300 μL of acetonitrile to the plasma sample.
- Vortexing: Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 13,500 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube for LC-MS/MS analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., Hypersil GOLD C18, 150 x 2.1 mm, 5 μm).
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - o 0-2 min: 10% B to 70% B
 - 2-6 min: Hold at 70% B
 - 6-6.1 min: 70% B to 10% B
 - o 6.1-9.5 min: Hold at 10% B
- Flow Rate: 0.3 mL/min







• Injection Volume: 10 μL

• Column Temperature: 40°C

MS System: A triple quadrupole mass spectrometer.

Ionization Mode: Positive Electrospray Ionization (ESI+)

• Multiple Reaction Monitoring (MRM) Transitions:

Propranolol: m/z 260.2 → 116.1

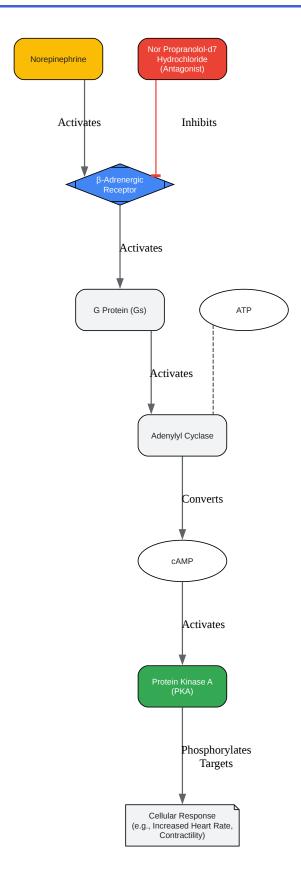
Norpropranolol: m/z 218.0 → 116.0

Nor Propranolol-d7 (IS): m/z 225.1 → 116.1 (Example transition, to be optimized)

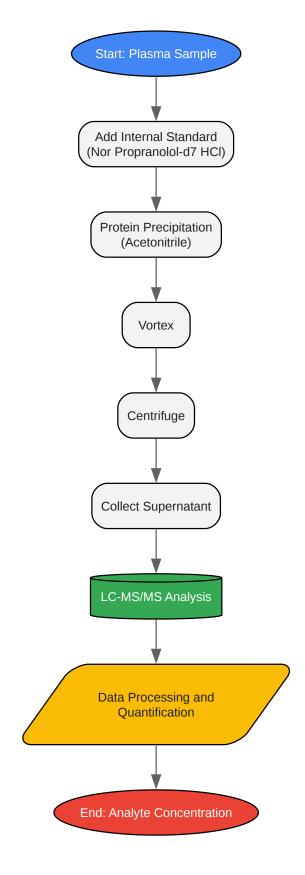
Signaling Pathway

Nor Propranolol, like its parent compound Propranolol, acts as an antagonist at beta-adrenergic receptors. These receptors are G-protein coupled receptors that, upon activation by catecholamines like norepinephrine, initiate a signaling cascade that modulates various physiological responses, particularly in the cardiovascular system. The diagram below illustrates the canonical beta-adrenergic signaling pathway and the inhibitory action of Nor Propranolol.









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